

Essential Safety and Operational Guide for Handling ORM-10962

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Compound of Interest

Compound Name: ORM-10962

Cat. No.: B15614163

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **ORM-10962**, a potent and selective sodium-calcium exchanger (NCX) inhibitor. Given the absence of a publicly available, specific Safety Data Sheet (SDS) for **ORM-10962**, this guidance is based on established safety protocols for handling potent, small-molecule research compounds of unknown toxicity. Adherence to these procedures is critical for ensuring personnel safety and maintaining a compliant laboratory environment.

I. Hazard Identification and Risk Assessment

ORM-10962 is a high-potency research compound. In the absence of specific toxicity data, it must be treated as a potentially hazardous substance. The primary risks are associated with inhalation of aerosolized powder, dermal contact, and ingestion. A thorough risk assessment should be conducted before any handling of this compound.

Assumed Hazard Classification:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	центр	Warning	Harmful if swallowed.
Skin Corrosion/Irritation (Category 2)	!	Warning	Causes skin irritation.
Serious Eye Damage/Irritation (Category 2A)	!	Warning	Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	!	Warning	May cause respiratory irritation.

Note: This classification is assumed based on general laboratory chemical safety principles and may be subject to change upon availability of a specific SDS.

II. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **ORM-10962** in solid or solution form.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents dermal absorption. Double gloving provides additional protection against tears and contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from splashes and airborne particles.
Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	A fume hood is the primary engineering control to prevent inhalation of powders or aerosols.

III. Safe Handling Procedures

A. Preparation and Weighing:

- Engineering Controls: All handling of solid **ORM-10962** must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Weighing: Use a balance inside the fume hood or a ventilated balance enclosure.
- Spill Prevention: Use a disposable weighing paper or boat. Handle with care to avoid creating dust.
- Solution Preparation: Prepare solutions within the fume hood. Add solvent slowly to the solid to avoid splashing.

B. Experimental Use:

- Containment: Keep all containers with **ORM-10962** sealed when not in use.

- Labeling: Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Transport: When moving solutions, use secondary containment (e.g., a beaker or bottle carrier).

IV. Emergency Procedures

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. If the spill is small and you are trained to handle it, use appropriate absorbent material and PPE. Collect waste in a sealed container. For large spills, contact your institution's Environmental Health and Safety (EHS) department.

V. Disposal Plan

All waste containing **ORM-10962** must be disposed of as hazardous chemical waste.

A. Waste Segregation and Collection:

- Solid Waste: Collect all solid waste contaminated with **ORM-10962** (e.g., weighing papers, contaminated gloves, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **ORM-10962** in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.
- Sharps: Any sharps (e.g., needles, razor blades) contaminated with **ORM-10962** should be disposed of in a designated sharps container for hazardous chemical waste.

B. Container Labeling:

All hazardous waste containers must be labeled with:

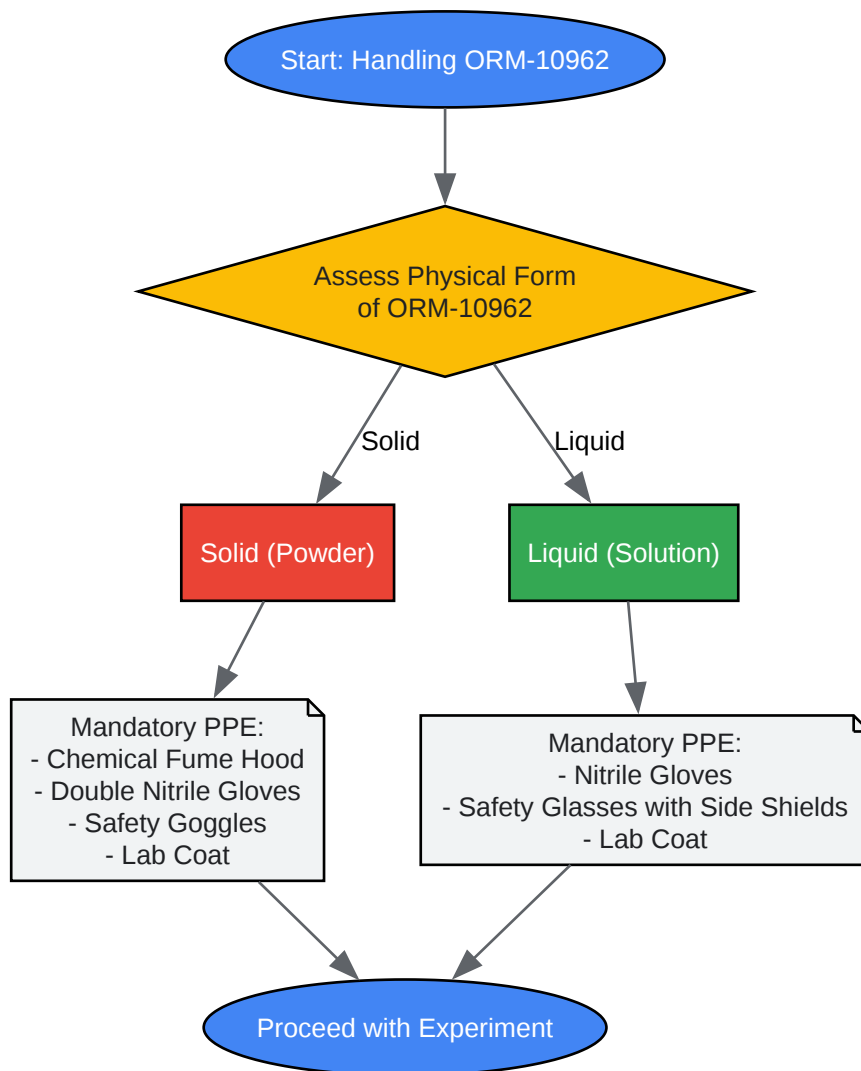
- "Hazardous Waste"
- The full chemical name: **ORM-10962**
- The primary hazard(s) (e.g., "Toxic")
- The date of accumulation

C. Disposal Request:

Once the waste container is full, or in accordance with your institution's policies, submit a request for pickup to your EHS department.

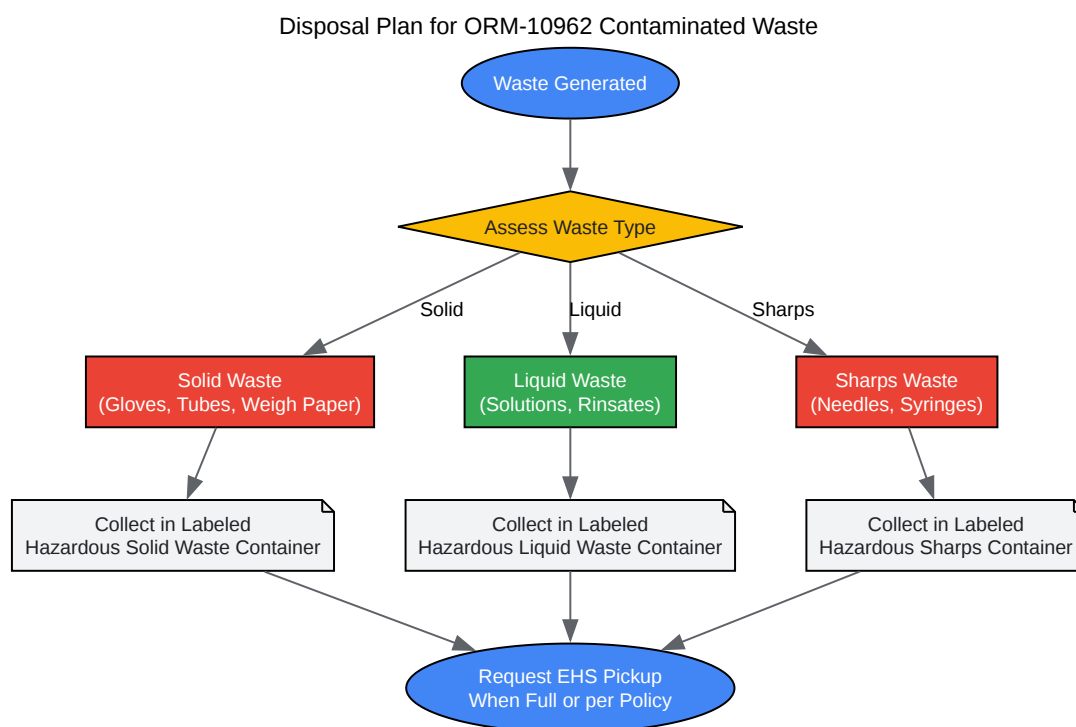
VI. Visual Workflow Guides

ORM-10962 Handling: PPE Selection Workflow



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Caption: PPE selection workflow for handling **ORM-10962**.



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Caption: Disposal workflow for **ORM-10962** contaminated waste.

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